

A Technical Guide to the Solubility of "Nitrin" in Organic Solvents

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Introduction

The term "Nitrin" is associated with multiple chemical entities, leading to potential ambiguity in scientific literature and research. This technical guide addresses the solubility of two primary compounds referred to as "Nitrin": 2-Aminobenzaldehyde phenylhydrazone (CAS 553-74-2) and the more widely known explosive and vasodilator, Nitroglycerin (CAS 55-63-0), for which "Nitrin" is a registered trade name. This document provides a detailed overview of their solubility profiles in various organic solvents, their physicochemical properties, and standardized experimental protocols for solubility determination. The information herein is intended for researchers, scientists, and professionals in drug development and chemical engineering.

Section 1: 2-Aminobenzaldehyde phenylhydrazone (CAS 553-74-2)

2-Aminobenzaldehyde phenylhydrazone is an organic compound with the chemical formula C₁₃H₁₃N₃.[1] It is also known as Anthranilaldehyde phenylhydrazone.[1]

Physicochemical Properties

A summary of the key physicochemical properties of 2-Aminobenzaldehyde phenylhydrazone is presented in the table below.



Property	Value	Source
Molecular Formula	С13Н13N3	[1]
Molecular Weight	211.26 g/mol	[1][2]
Appearance	Needles	[2]
Melting Point	227-229 °C (with decomposition)	[2]
CAS Number	553-74-2	[1][2]

Solubility Profile

The solubility of 2-Aminobenzaldehyde phenylhydrazone in various organic solvents is qualitatively described in the literature. Quantitative solubility data is not readily available in the public domain.

Solvent	Solubility	Source
Acetone	Soluble	[2]
Alcohol (cold)	Sparingly soluble	[2]
Ether (cold)	Sparingly soluble	[2]
Chloroform (cold)	Sparingly soluble	[2]
Benzene (cold)	Sparingly soluble	[2]

Section 2: Nitroglycerin (CAS 55-63-0)

Nitroglycerin, with the chemical formula $C_3H_5N_3O_9$, is a widely known compound used in the manufacturing of explosives and as a vasodilator in medicine.[3][4] "**Nitrin**" is one of its many synonyms or trade names.[3][5][6]

Physicochemical Properties

The key physicochemical properties of Nitroglycerin are summarized below.



Property	Value	Source
Molecular Formula	C3H5N3O9	[5][6]
Molecular Weight	227.09 g/mol	[5]
Appearance	Colorless to pale yellow, oily liquid or crystalline solid	[4][7]
Melting Point	13.5 °C	[4]
Boiling Point	Explodes at 218 °C	[7]
Density	1.5931 g/cm³	[7]
CAS Number	55-63-0	[5][6]

Solubility Profile

Nitroglycerin exhibits a range of solubilities in different solvents. It is generally soluble in many organic solvents but has low solubility in water.

Solvent	Solubility	Source
Water	1.25 g/L (at 25 °C)	[5]
Acetone	Miscible	[4][5]
Ethanol (anhydrous)	Miscible	[5]
Ether	Soluble	[3]
Benzene	Miscible	[4]

Section 3: Experimental Protocols for Solubility Determination

The following section outlines a general experimental protocol for determining the solubility of a solid organic compound in an organic solvent. This method is based on the principle of saturation.



Materials

- Compound of interest (e.g., 2-Aminobenzaldehyde phenylhydrazone)
- Selected organic solvent
- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure

- · Preparation of Saturated Solution:
 - Add an excess amount of the solid compound to a vial.
 - Add a known volume of the organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker bath and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- · Sample Collection and Preparation:
 - Allow the vial to stand undisturbed at the constant temperature to let the excess solid settle.



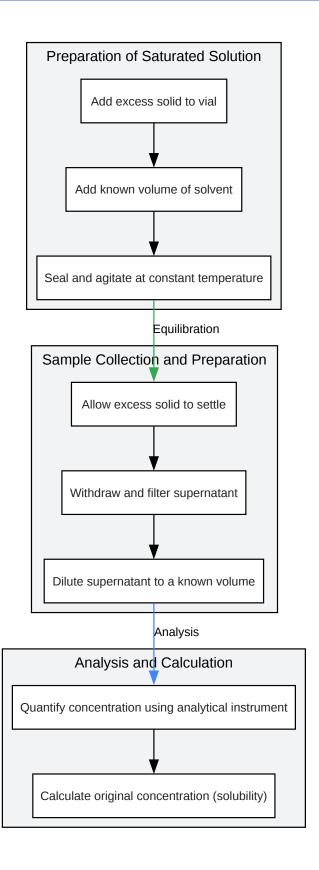
- Carefully withdraw a known volume of the supernatant (the clear liquid above the solid)
 using a pipette. To avoid transferring solid particles, a syringe filter can be used.
- Dilute the collected supernatant with a known volume of the solvent in a volumetric flask to a concentration suitable for analysis.

Quantification:

- Analyze the concentration of the compound in the diluted solution using a pre-calibrated analytical method (e.g., measuring absorbance with a UV-Vis spectrophotometer at the compound's λmax or using HPLC).
- Calculate the concentration of the compound in the original saturated solution by accounting for the dilution factor.
- Calculation of Solubility:
 - The solubility is expressed as the concentration of the saturated solution, typically in units of g/100 mL or mol/L.

Experimental Workflow Diagram





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Caption: Experimental workflow for determining the solubility of a solid.



Conclusion

This technical guide has provided a detailed overview of the solubility of two compounds known as "**Nitrin**": 2-Aminobenzaldehyde phenylhydrazone and Nitroglycerin. While qualitative solubility data is available for 2-Aminobenzaldehyde phenylhydrazone, more quantitative information exists for Nitroglycerin. The provided experimental protocol offers a standardized method for researchers to determine the solubility of these and other organic compounds with high precision. Clear differentiation between these two substances is crucial to avoid confusion and ensure accuracy in scientific research and application.

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